

# Methyl 3-aminopropanoate CAS number

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## Compound of Interest

Compound Name: **Methyl 3-aminopropanoate**

Cat. No.: **B1212324**

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An In-depth Technical Guide on **Methyl 3-aminopropanoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-aminopropanoate**, a versatile building block in organic synthesis. The compound is most commonly handled as its hydrochloride salt due to its enhanced stability and ease of use as a crystalline solid. This document covers its chemical identity, physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its applications in research and drug development.

## Chemical Identity

**Methyl 3-aminopropanoate** is the methyl ester of the non-essential amino acid  $\beta$ -alanine. It is identified by two primary CAS numbers depending on whether it is in its free base form or its more common hydrochloride salt form.

Identifier	Methyl 3-aminopropanoate (Free Base)	Methyl 3-aminopropanoate Hydrochloride
CAS Number	4138-35-6[1][2]	3196-73-4[3][4][5]
Synonyms	3-Aminopropionic acid methyl ester, $\beta$ Ala-OMe[1]	$\beta$ -Alanine methyl ester hydrochloride, Methyl beta-alanate HCl[4][5]
Molecular Formula	$C_4H_9NO_2$ [1]	$C_4H_{10}ClNO_2$ [3][5]
Molecular Weight	103.12 g/mol [6]	139.58 g/mol [3][5]
InChIKey	UZCXPYDBYUEZCV-UHFFFAOYSA-N[2]	XPGRZDJXVKFLHQ-UHFFFAOYSA-N[5]
Canonical SMILES	<chem>COC(=O)CCN</chem> [1]	<chem>COC(=O)CCN.Cl</chem> [5]
PubChem CID	192794	2734767[7]

## Physicochemical Properties

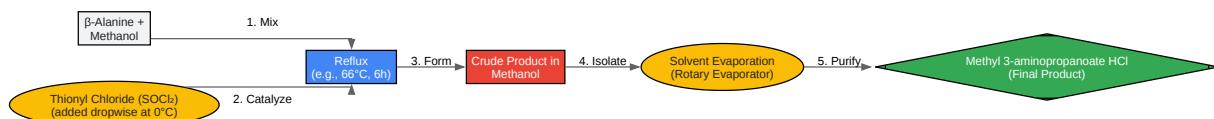
A summary of the key physical and chemical properties for both the free base and the hydrochloride salt is presented below. The hydrochloride salt is typically a white to off-white crystalline powder.[8]

Property	Value	Form
Appearance	Colorless to pale yellow liquid[1]	Free Base
White to off-white crystalline powder[8]	Hydrochloride Salt	
Melting Point	103-104 °C[9]	Hydrochloride Salt
Boiling Point	48 °C @ 0.12 Torr[9]	Free Base
Solubility	Soluble in polar solvents like water and alcohols.[1]	Both

# Synthesis and Purification

**Methyl 3-aminopropanoate** hydrochloride is commonly synthesized via the Fischer esterification of  $\beta$ -alanine using methanol in the presence of an acid catalyst.[10] Thionyl chloride ( $\text{SOCl}_2$ ) is a highly effective reagent as it reacts with methanol to generate HCl in situ, which serves as the catalyst and also forms the final hydrochloride salt.[10][11]

## Logical Workflow for Synthesis



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Caption: Synthesis workflow for **Methyl 3-aminopropanoate** Hydrochloride.

## Experimental Protocol: Synthesis via Fischer Esterification

This protocol details the synthesis of **Methyl 3-aminopropanoate** hydrochloride from  $\beta$ -alanine using thionyl chloride and methanol.[11]

### Materials:

- $\beta$ -Alanine
- Anhydrous Methanol
- Thionyl chloride ( $\text{SOCl}_2$ )[10]
- Round-bottom flask

- Constant-pressure dropping funnel with drying tube
- Magnetic stirrer and stir bar
- Ice bath
- Reflux condenser
- Rotary evaporator

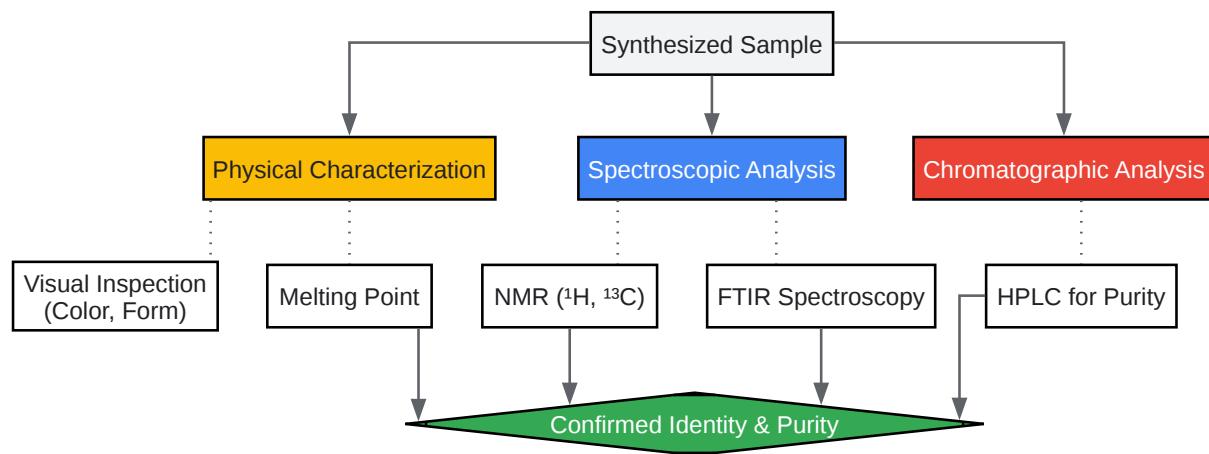
Procedure:

- Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, add 60 mL of anhydrous methanol. Place the flask in an ice bath to cool.
- Catalyst Addition: While stirring, slowly add 4 mL of thionyl chloride ( $\text{SOCl}_2$ ) dropwise from a constant-pressure dropping funnel. Ensure the setup allows for off-gas to be safely vented or absorbed (e.g., with a  $\text{NaOH}$  solution).[11]
- Initial Stirring: Stir the resulting acidic methanol solution in the ice bath for 1 hour.
- Reactant Addition: Add 8 mmol of  $\beta$ -alanine to the mixture. Remove the flask from the ice bath and continue stirring at room temperature for 30 minutes.[11]
- Reflux: Equip the flask with a reflux condenser and heat the reaction mixture to reflux (approximately  $66^\circ\text{C}$ ) for 6 hours. The reaction progress can be monitored by Thin-Layer Chromatography (TLC) until the  $\beta$ -alanine starting material is consumed.[11]
- Work-up and Isolation: After the reaction is complete, cool the mixture to room temperature. Remove the solvent (methanol) and any volatile byproducts using a rotary evaporator. The remaining solid is the final product, **Methyl 3-aminopropanoate** hydrochloride. The yield is typically high to quantitative.[10][11]
- Purification (Optional): If necessary, the product can be further purified by recrystallization, often from a methanol/ether solvent system.[8]

## Analytical Characterization

The identity and purity of the synthesized compound must be confirmed through a combination of analytical techniques.

## General Analytical Workflow



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Caption: General analytical workflow for the characterization of a synthesized compound.

## Spectroscopic Data

The following table summarizes typical NMR spectral data for **Methyl 3-aminopropanoate hydrochloride**, which is crucial for structural confirmation.[\[12\]](#)

Spectrum	Signal Assignment	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration
$^1\text{H}$ NMR	$-\text{NH}_3^+$	~8.27	broad singlet	3H
	$-\text{OCH}_3$	~3.77	singlet	3H
	$-\text{CH}_2-\text{NH}_3^+$	~3.39	triplet	2H
	$-\text{C}(=\text{O})-\text{CH}_2-$	~2.95	triplet	2H
$^{13}\text{C}$ NMR	C=O (Ester Carbonyl)	~171.0	-	-
	$-\text{OCH}_3$ (Methoxy)	~52.5	-	-
	$-\text{CH}_2-\text{NH}_3^+$	~34.8	-	-
	$-\text{C}(=\text{O})-\text{CH}_2-$	~31.1	-	-

Note: Chemical shifts are approximate and can vary based on the deuterated solvent and spectrometer frequency. The  $^1\text{H}$  NMR data shown was reported in Chloroform-d ( $\text{CDCl}_3$ ) at 500 MHz.[12][13]

## Experimental Protocol: NMR Spectroscopy

### Sample Preparation:

- Accurately weigh 10-20 mg of **Methyl 3-aminopropanoate** hydrochloride.
- Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ , or  $\text{D}_2\text{O}$ ) inside a clean NMR tube.[12]
- Ensure complete dissolution, using gentle vortexing if necessary.

### Data Acquisition (400 MHz Spectrometer Example):

- $^1\text{H}$  NMR:
  - Pulse Sequence: Standard single-pulse.

- Spectral Width: 0-12 ppm.
- Number of Scans: 16-64 scans.
- Relaxation Delay: 1-2 seconds.[[12](#)]
- $^{13}\text{C}$  NMR:
  - Pulse Sequence: Proton-decoupled (e.g., zgpg30).
  - Spectral Width: 0-200 ppm.
  - Number of Scans:  $\geq 1024$  scans.[[12](#)]

## Applications in Research and Drug Development

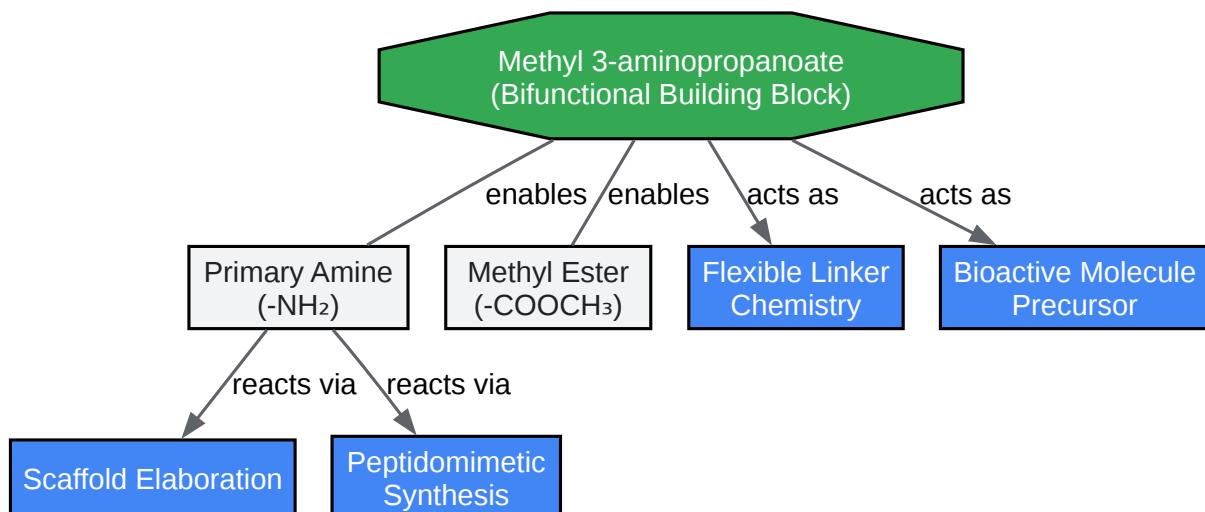
**Methyl 3-aminopropanoate** hydrochloride is not known for its own pharmacological activity.[[8](#)] Instead, its value lies in its role as a versatile synthetic precursor and building block in medicinal chemistry.[[8](#)][[14](#)]

Key Applications:

- Scaffold Elaboration: The primary amine provides a reactive site for amide bond formation, allowing for the extension of molecular structures.[[14](#)]
- Peptidomimetic Design: As a  $\beta$ -amino acid ester, it is incorporated into peptide chains to create peptidomimetics. Peptides containing  $\beta$ -amino acids often exhibit enhanced resistance to enzymatic degradation, a highly desirable trait for therapeutic peptides.[[15](#)]
- Linker Chemistry: The flexible three-carbon backbone is useful as a linker to connect two pharmacophores, which is a key strategy in designing molecules like PROTACs (proteolysis-targeting chimeras).[[14](#)]
- Precursor to Bioactive Molecules: While indirect, derivatives of  $\beta$ -alanine are found in the structures of complex natural products, including certain histone deacetylase (HDAC) inhibitors, which are investigated as anti-cancer agents.[[14](#)]

- Proteomics Research: The compound and its derivatives are also utilized as biochemical reagents in the field of proteomics.[4][16]

## Role as a Versatile Building Block



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Caption: Logical relationships of **Methyl 3-aminopropanoate** as a building block.

## Safety and Handling

**Methyl 3-aminopropanoate** hydrochloride is classified as an irritant.[8] Standard laboratory safety precautions should be strictly followed.

GHS Hazard Information:[5]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Precautions:

- Handle in a well-ventilated area or a chemical fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[17]
- Avoid breathing dust.
- In case of contact with eyes or skin, rinse immediately and thoroughly with water.[17]
- For comprehensive safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.[7]

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